

Application Notes and Protocols for Melengestrol Acetate (MGA) in Wildlife Contraception

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Compound of Interest

Compound Name: Melengestrol

Cat. No.: B123420

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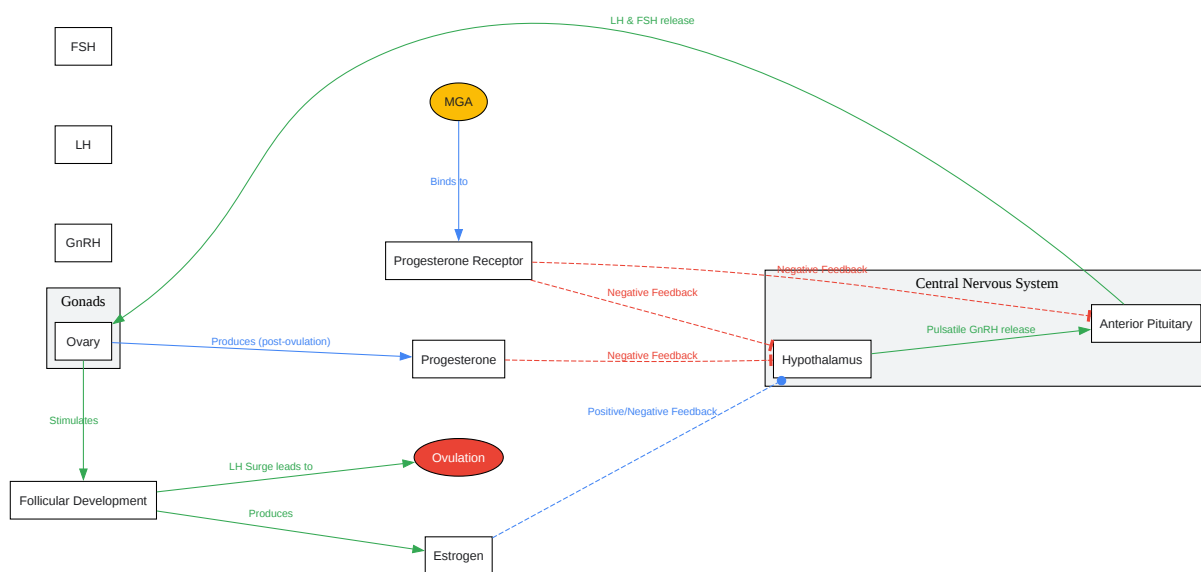
For Researchers, Scientists, and Drug Development Professionals

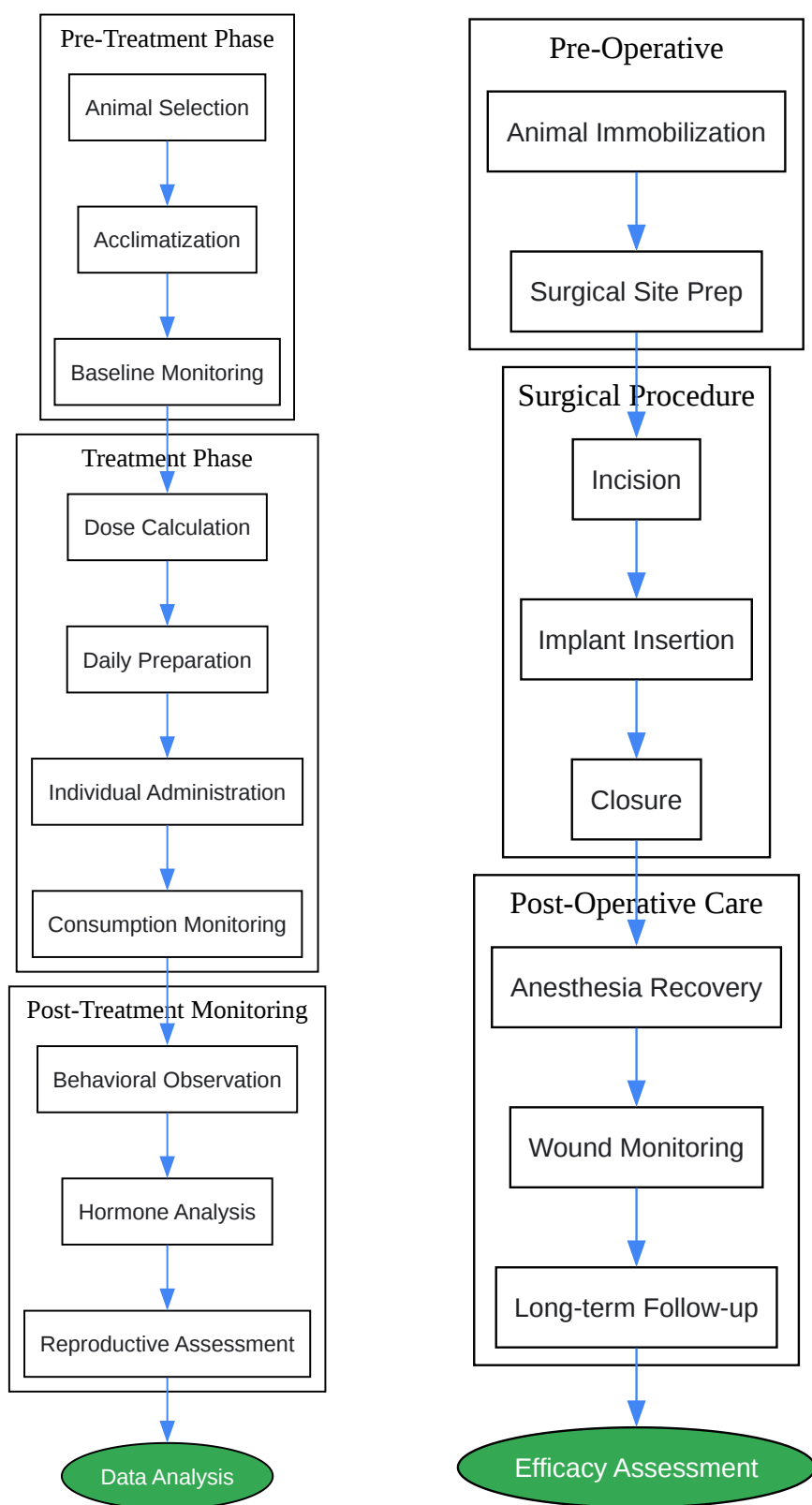
Introduction

Melengestrol acetate (MGA) is a synthetic progestin used for contraception in a variety of wildlife species. As a progesterone agonist, MGA effectively suppresses estrus and ovulation, providing a reversible and manageable method for population control in captive and free-ranging animals.[1][2] These application notes provide detailed information on the dosage, administration, and experimental protocols for the use of MGA in wildlife contraception.

Mechanism of Action

MGA functions by exerting negative feedback on the hypothalamic-pituitary-gonadal (HPG) axis. By mimicking the effects of progesterone, MGA suppresses the pulsatile release of Gonadotropin-Releasing Hormone (GnRH) from the hypothalamus. This, in turn, reduces the secretion of Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH) from the anterior pituitary gland. The suppression of the LH surge is the primary mechanism for inhibiting ovulation.





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References

- 1. researchgate.net [researchgate.net]
- 2. "The Development of Contraceptive Methods for Captive Wildlife" by Cheryl S. Asa [digitalcommons.unl.edu]
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